

Deoxyfuconojirimycin hydrochloride solubility in water and DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deoxyfuconojirimycin*
hydrochloride

Cat. No.: *B7721345*

[Get Quote](#)

Deoxyfuconojirimycin Hydrochloride Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Deoxyfuconojirimycin hydrochloride**. Below you will find solubility data, experimental protocols, and troubleshooting guides to facilitate your experiments.

Data Presentation: Solubility Profile

The solubility of **Deoxyfuconojirimycin hydrochloride** can vary based on the solvent and experimental conditions. Below is a summary of available data.

Solvent	Reported Solubility	Notes
Water	≥ 100 mg/mL[1][2]	One source indicates the compound is "partly miscible" and "does not mix well with water"[3]. See troubleshooting guide for assistance.
DMSO	Data not readily available	It is recommended to perform a solubility test for your specific application.

Frequently Asked Questions (FAQs)

Q1: What is **Deoxyfuconojoirimycin hydrochloride**?

Deoxyfuconojoirimycin hydrochloride is a potent and selective competitive inhibitor of human liver α -L-fucosidase.[1][2]

Q2: What are the recommended storage conditions for **Deoxyfuconojoirimycin hydrochloride**?

- Solid Powder: Store at -20°C , protected from light and stored under nitrogen.[1][2]
- In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month. It is advisable to protect from light and store under nitrogen.[1][2] To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions.

Q3: I see conflicting reports about the water solubility of **Deoxyfuconojoirimycin hydrochloride**. Why is that?

The discrepancy in reported water solubility, from "partly miscible"[3] to ≥ 100 mg/mL[1][2], could be due to differences in the crystalline form of the compound, purity, or the experimental conditions used to determine solubility. For practical purposes, it is best to start with the assumption that it is soluble and aid the process with gentle warming or sonication if needed.

Q4: How can I determine the solubility of **Deoxyfuconojoirimycin hydrochloride** in DMSO for my experiment?

Since specific solubility data in DMSO is not readily available, you can perform a simple solubility test. Start by adding a small, known amount of the compound to a specific volume of DMSO. Vortex and observe for dissolution. If it dissolves completely, incrementally add more compound until saturation is reached (i.e., the compound no longer dissolves). This will give you an approximate solubility for your experimental conditions.

Troubleshooting Guide

Issue 1: **Deoxyfuconojirimycin hydrochloride** is not dissolving completely in water.

- Possible Cause: The dissolution rate may be slow, or you may be exceeding the solubility limit under your current conditions.
- Troubleshooting Steps:
 - Vortex Thoroughly: Ensure the solution is mixed vigorously.
 - Gentle Warming: Warm the solution to 37°C to aid dissolution.
 - Sonication: Use a sonicator bath to break up any clumps and enhance dissolution.
 - Prepare a More Dilute Solution: If the above steps do not work, you may be trying to prepare a solution that is too concentrated. Try preparing a more dilute stock solution.

Issue 2: Precipitation occurs when I dilute my aqueous stock solution into my cell culture medium.

- Possible Cause: The components of your cell culture medium (e.g., salts, proteins) may be causing the compound to precipitate.
- Troubleshooting Steps:
 - Perform a Solubility Test: Before your main experiment, test the solubility of your desired final concentration of **Deoxyfuconojirimycin hydrochloride** in a small volume of your complete cell culture medium.
 - Lower the Final Concentration: If precipitation occurs, you may need to use a lower final concentration in your experiment.

- Prepare Fresh Working Solutions: Prepare your final working solution immediately before adding it to your cells to minimize the chance of precipitation over time.

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Stock Solution in Water

Materials:

- **Deoxyfuconojirimycin hydrochloride** (solid)
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Procedure:

- **Weigh the Compound:** Carefully weigh out the desired amount of **Deoxyfuconojirimycin hydrochloride** powder in a sterile tube. For example, for 1 mL of a 100 mg/mL stock, weigh 100 mg.
- **Add Solvent:** Add the appropriate volume of sterile water. For a 100 mg/mL stock, add 1 mL of water.
- **Dissolve the Compound:** Vortex the tube thoroughly. If the compound does not dissolve completely, you can use a sonicator for a few minutes or gently warm the solution to 37°C until it is fully dissolved.
- **Sterilization (Optional):** For sterile applications such as cell culture, filter the stock solution through a 0.22 µm syringe filter into a sterile tube.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][2]}

Protocol 2: General Protocol for Preparing a Stock Solution in DMSO

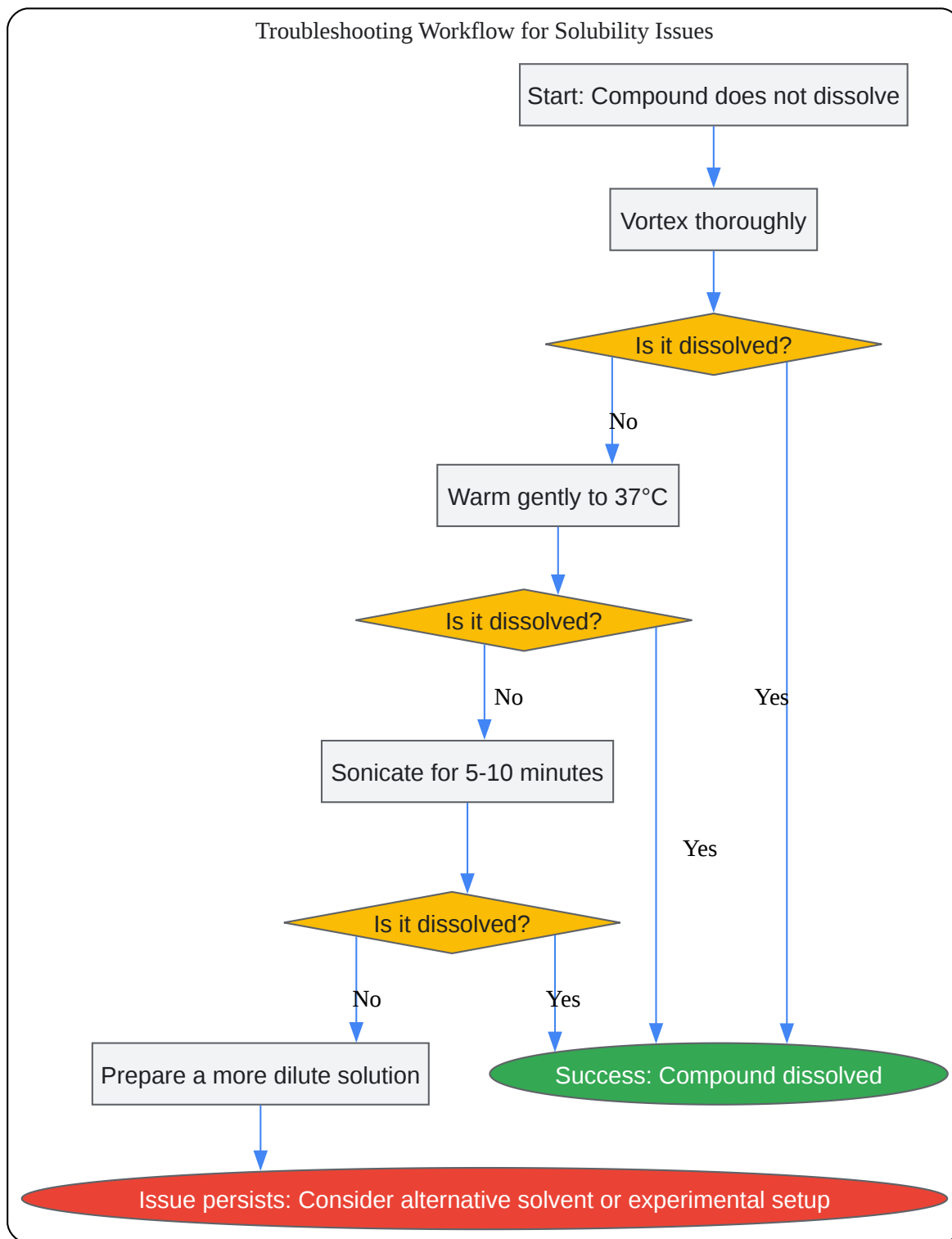
Materials:

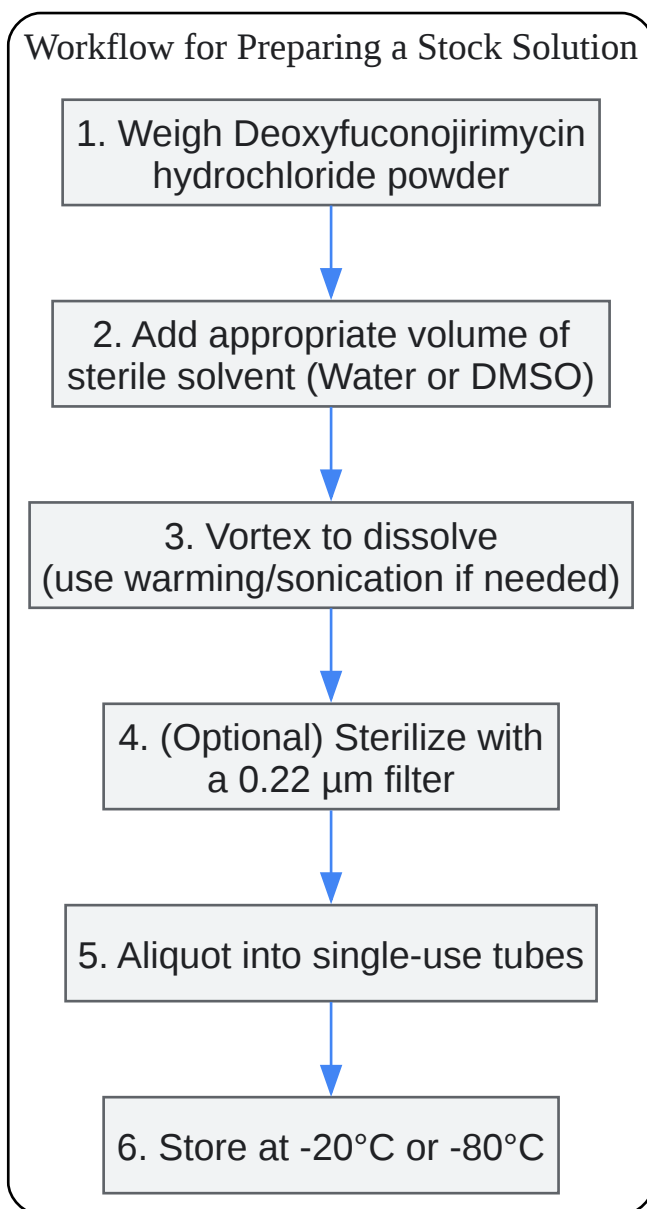
- **Deoxyfuconojirimycin hydrochloride** (solid)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Weigh the Compound: Weigh out a known amount of **Deoxyfuconojirimycin hydrochloride** powder into a sterile tube.
- Initial Solvent Addition: Add a calculated volume of anhydrous DMSO to achieve a desired starting concentration (e.g., 10 mg/mL).
- Dissolve: Vortex the tube until the solid is completely dissolved. Gentle warming to 37°C and brief sonication can be used to aid dissolution if necessary.
- Assess Solubility: If the compound dissolves completely, you can incrementally add more powder to determine the saturation point. If it does not dissolve, you may need to add more DMSO to create a more dilute solution.
- Storage: Once your desired concentration is achieved and the compound is fully dissolved, aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Deoxyfuconojirimycin hydrochloride solubility in water and DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721345#deoxyfuconojirimycin-hydrochloride-solubility-in-water-and-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com